

# Technical Guide: Physical Properties of Indan-5-carbaldehyde

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## Compound of Interest

Compound Name: Indan-5-carbaldehyde

Cat. No.: B1583184

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## Introduction

**Indan-5-carbaldehyde**, a derivative of indan, is a chemical compound of interest in various research and development sectors, particularly in the synthesis of pharmaceutical intermediates and other complex organic molecules. A thorough understanding of its physical properties is fundamental for its effective handling, characterization, and application in experimental and industrial settings. This technical guide provides a comprehensive overview of the core physical properties of **Indan-5-carbaldehyde**, complete with detailed experimental protocols for their determination and a summary of available data.

## Core Physical Properties

The physical characteristics of a compound dictate its behavior in different environments and are crucial for process design, purification, and formulation. The key physical properties of **Indan-5-carbaldehyde** are summarized below.

## Data Presentation

A compilation of the reported physical properties for **Indan-5-carbaldehyde** (CAS No: 30084-91-4) is presented in Table 1. It is important to note the variability in some of the reported values, which may be attributed to different experimental conditions or the purity of the sample.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O	[1][2][3]
Molecular Weight	146.19 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[4]
Melting Point	255-257 °C (Note: This value appears anomalous for a liquid substance at room temperature and may refer to a derivative or an error in the data source)	[4]
Boiling Point	262.3 °C at 760 mmHg 146.0-147.5 °C at 29 Torr	[1][4]
Density	1.122 g/cm <sup>3</sup>	[1]
Solubility	Predicted log <sub>10</sub> WS (Water Solubility in mol/l): -2.79	[5]
Refractive Index	1.61	[1]
Flash Point	139.7 °C	[1]
Vapor Pressure	0.011 mmHg at 25 °C	[1]

## Experimental Protocols

Accurate determination of physical properties relies on standardized and meticulously executed experimental procedures. The following sections detail the methodologies for measuring the key physical properties of **Indan-5-carbaldehyde**.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For crystalline solids, this transition occurs over a narrow temperature range.

Methodology:

- **Sample Preparation:** A small amount of the solid sample is finely powdered and packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block or an oil bath and a calibrated thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting) are recorded. The melting point is reported as this range.<sup>[6][7][8]</sup>

## Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Methodology:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed inside the fusion tube with the open end submerged in the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil). The Thiele tube is designed to ensure uniform heating of the oil bath.<sup>[9][10]</sup>
- **Heating:** The Thiele tube is gently heated, causing the temperature of the oil and the sample to rise. Air trapped in the capillary tube will expand and slowly bubble out.
- **Observation:** As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube. The heating is then stopped. The temperature at which the bubbling ceases and the liquid begins to be drawn back into the capillary tube is recorded as the boiling point.<sup>[9][10]</sup> The atmospheric pressure should also be recorded as the boiling point is pressure-dependent.

## Density Determination (Pycnometer Method)

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a digital density meter.

Methodology:

- **Pycnometer Preparation:** A pycnometer, a glass flask with a precise volume, is thoroughly cleaned, dried, and weighed empty ( $m_1$ ).
- **Calibration:** The pycnometer is filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and the excess liquid is removed. The filled pycnometer is then weighed ( $m_2$ ). The volume of the pycnometer ( $V$ ) can be calculated.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **Indan-5-carbaldehyde** at the same temperature. The filled pycnometer is weighed again ( $m_3$ ).
- **Calculation:** The density ( $\rho$ ) of the sample is calculated using the formula:  $\rho = (m_3 - m_1) / V$ .  
[\[11\]](#)

## Solubility Determination (Shake-Flask Method)

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

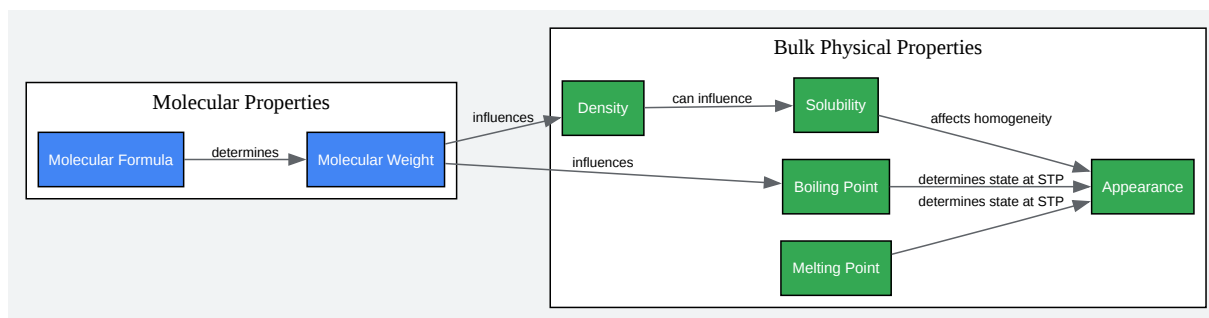
Methodology:

- **Sample Preparation:** An excess amount of **Indan-5-carbaldehyde** is added to a known volume of the solvent (e.g., water) in a sealed container.
- **Equilibration:** The mixture is agitated (e.g., by shaking or stirring) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached.[\[12\]](#)
- **Phase Separation:** The mixture is allowed to stand undisturbed until the undissolved solute settles. If necessary, centrifugation or filtration can be used to separate the saturated solution from the excess solute.

- Concentration Analysis: The concentration of **Indan-5-carbaldehyde** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy, gas chromatography (GC), or high-performance liquid chromatography (HPLC). The solubility is then expressed in units such as g/L or mol/L.[12]

## Visualization of Physical Property Relationships

The physical properties of a compound are interconnected and influence its overall behavior. The following diagram illustrates the logical relationships between some of the core physical properties.



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Caption: Interrelationships of core physical properties.

## Conclusion

This technical guide provides a detailed overview of the physical properties of **Indan-5-carbaldehyde**, offering valuable data and standardized experimental protocols for their determination. The provided information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in their work. It is recommended to consult safety data sheets (SDS) for comprehensive safety and handling information.[13]

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